

# A Comparative Analysis of Diallyl Hexahydrophthalate (DAHHP) Resins for Electrical Insulation

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## Compound of Interest

Compound Name: Diallyl hexahydrophthalate

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This guide provides a detailed comparison of the electrical insulation properties of **diallyl hexahydrophthalate** (DAHHP) resins against other common thermosetting resins, including standard diallyl phthalate (DAP), epoxy, silicone, and unsaturated polyester (UP) resins. The information presented is intended for researchers, scientists, and professionals in drug development and other fields requiring high-performance insulating materials.

Diallyl phthalate-based resins are renowned for their excellent electrical insulating properties, which are maintained even in high-heat and high-humidity environments.<sup>[1][2]</sup> These resins exhibit high insulation resistance, low electrical losses, and superior dimensional stability.<sup>[1][2]</sup> **Diallyl hexahydrophthalate** (DAHHP) and diallyl iso-phthalate (DAIP) resins, in particular, offer enhanced thermal resistance and durability, making them suitable for demanding applications in the aerospace and military sectors.<sup>[4]</sup>

## Comparative Performance Data

The following tables summarize the key electrical insulation properties of DAHHP/DAP resins and their alternatives. Values can vary based on the specific formulation, fillers, and curing conditions.

Table 1: Dielectric Strength and Volume Resistivity

Resin Type	Dielectric Strength (V/mil)	Volume Resistivity ( $\Omega\cdot\text{cm}$ )
Diallyl Phthalate (Glass-Filled)	350[5]	$> 10^{13}$
Epoxy	$\sim 500$ [6][7]	$10^{12} - 10^{16}$ [8][9][10]
Silicone	300 - 500[11]	$> 10^{13} - 10^{15}$ [11][12][13]
Unsaturated Polyester (UP)	Varies	$2.85 \times 10^{15}$ (modified)[14]

Table 2: Dissipation Factor and Dielectric Constant

Resin Type	Dissipation Factor ( $\tan \delta$ ) @ 1 MHz	Dielectric Constant ( $\epsilon_r$ ) @ 1 MHz
Diallyl Phthalate (Glass-Filled)	0.012[5]	3.8[5]
Epoxy	$\leq 0.05$ [6][7]	$\leq 6.0$ [6][7]
Silicone	$\sim 10^{-3}$ [12]	2.6 - 3.2[12][13]
Unsaturated Polyester (UP)	$< 0.02$ [15]	$\sim 3.0$ [15]

Table 3: Thermal and Environmental Resistance

Resin Type	Arc Resistance (seconds)	Comparative Tracking Index (CTI) (Volts)	Continuous Heat Resistance ( $^{\circ}\text{C}$ )
Diallyl Phthalate (Glass-Filled)	130[5]	$> 500$ [4]	204 - 232[5]
Epoxy	Varies; formulations can achieve high resistance[16]	$\geq 300$ [8]	155 - 180 (Class F/H) [8]
Silicone	High	Varies	$> 200$ [17]
Unsaturated Polyester (UP)	Varies	Varies	Varies

## Experimental Protocols

The data presented in this guide is typically derived from standardized test methods developed by organizations such as ASTM International. These protocols ensure that data is reproducible and comparable across different materials.

- **Dielectric Strength (ASTM D149):** This test method evaluates the maximum voltage a material can withstand before electrical breakdown occurs.[\[18\]](#)[\[19\]](#) A sample is placed between two electrodes, and the voltage is increased at a controlled rate until the material fails to insulate.[\[18\]](#)[\[19\]](#) The result is often expressed in volts per unit of thickness (V/mil).
- **Volume and Surface Resistivity (ASTM D257):** This standard measures a material's resistance to leakage current, either through its bulk (volume resistivity) or along its surface (surface resistivity).[\[18\]](#)[\[19\]](#) High resistivity values are indicative of a good insulator.[\[19\]](#) The test involves applying a DC voltage to a sample and measuring the resulting current flow.
- **Dielectric Constant and Dissipation Factor (ASTM D150):** This method determines a material's ability to store electrical energy (dielectric constant) and the energy it loses as heat (dissipation factor) when subjected to an alternating electric field.[\[6\]](#)[\[20\]](#) Lower dissipation factors are desirable for high-frequency applications to minimize signal loss.[\[20\]](#)
- **Arc Resistance (ASTM D495):** This test assesses a material's ability to resist the formation of a conductive path on its surface when exposed to a high-voltage, low-current arc. The time in seconds until tracking occurs is recorded.
- **Comparative Tracking Index (CTI) (ASTM D3638):** The CTI test measures the resistance of an insulating material to surface tracking when its surface is wet or contaminated.[\[18\]](#)[\[19\]](#) It quantifies the maximum voltage at which a material can resist the formation of a conductive path between two electrodes.[\[19\]](#)

## Visualizing Material Selection

The selection of an appropriate insulating resin depends on a variety of factors related to the specific application. The following diagram illustrates a logical workflow for choosing a resin based on key performance requirements.

Caption: Workflow for selecting an electrical insulating resin.

## Conclusion

**Diallyl hexahydrophthalate** (DAHHP) resins, as part of the broader diallyl phthalate family, offer a superior combination of electrical insulation, thermal stability, and moisture resistance. [3][4][21] While epoxy resins may provide higher dielectric strength for certain high-voltage applications[22][23], and silicones offer exceptional performance in extreme temperatures and moisture[17][24], DAHHP resins present a robust, all-around solution, particularly for high-reliability components that must perform consistently under harsh environmental conditions.[4] The choice of resin should always be guided by the specific electrical, thermal, and environmental demands of the intended application.

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